

Application of Ethyl 6,8-dichlorooctanoate in Pharmaceutical Synthesis: A Detailed Guide

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Compound of Interest

Compound Name: Ethyl 6,8-dichlorooctanoate

Cat. No.: B143167

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Introduction

Ethyl 6,8-dichlorooctanoate is a versatile chemical intermediate with significant applications in the pharmaceutical industry.^{[1][2][3]} This chlorinated fatty acid ester serves as a crucial building block in the synthesis of various bioactive molecules, most notably α -lipoic acid (also known as thioctic acid), a potent antioxidant used in the management of diabetic neuropathy and other conditions.^{[4][5][6]} Its unique structure, featuring two chlorine atoms at the 6 and 8 positions, allows for a range of chemical transformations, making it a valuable precursor for drug development.^[2] This document provides detailed application notes and experimental protocols for the use of **Ethyl 6,8-dichlorooctanoate** in pharmaceutical synthesis, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A clear, colorless to pale yellow oil, **Ethyl 6,8-dichlorooctanoate** is characterized by the following properties:

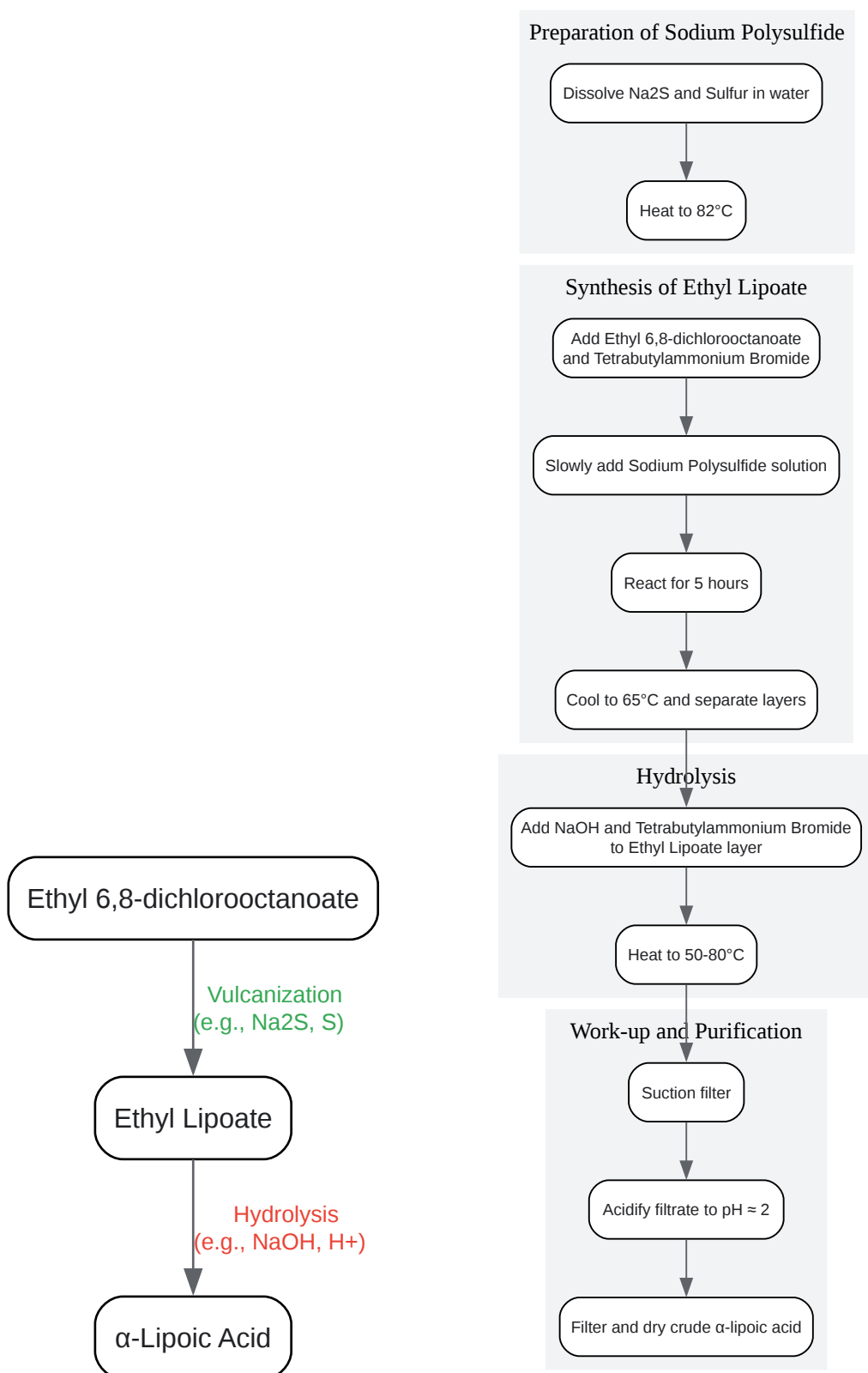
Property	Value	Reference
CAS Number	1070-64-0	[1][4]
Molecular Formula	C10H18Cl2O2	[1][7]
Molecular Weight	241.15 g/mol	[1]
Boiling Point	109 °C at 0.7 Torr	[1][4]
Density	1.107 g/mL at 25 °C	[1][4]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[1][4]

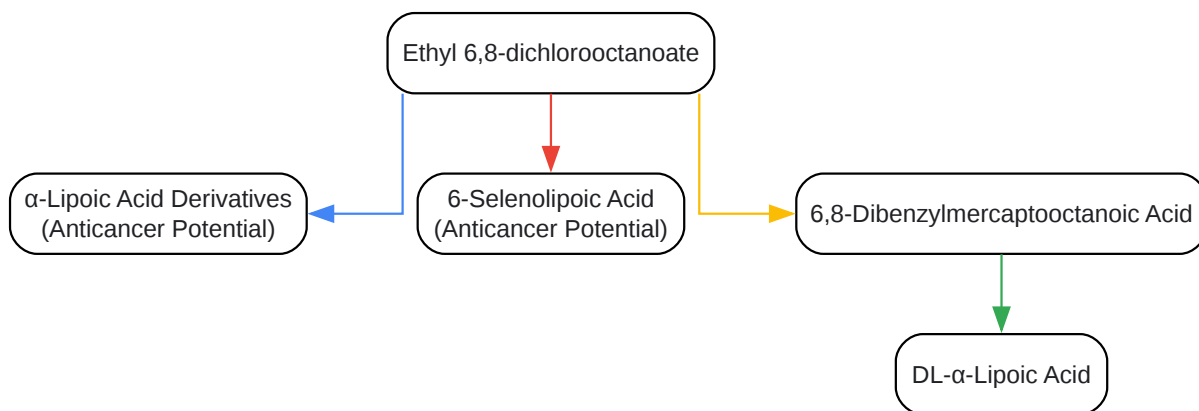
Core Application: Synthesis of α -Lipoic Acid

The primary application of **Ethyl 6,8-dichlorooctanoate** is as a key starting material for the synthesis of α -lipoic acid.[4][8][9][10] The synthesis generally involves the formation of the dithiolane ring by reacting **Ethyl 6,8-dichlorooctanoate** with a sulfur source, followed by hydrolysis of the ethyl ester to yield the final carboxylic acid.

Synthetic Pathway Overview

The conversion of **Ethyl 6,8-dichlorooctanoate** to α -lipoic acid can be visualized as a two-step process: vulcanization to form ethyl lipoate, followed by hydrolysis.





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